

m-PEG-Triethoxysilane: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG-triethoxysilane (MW 5000)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety, handling, and experimental application of *m*-PEG-triethoxysilane. The information is curated for professionals in research and development who utilize this versatile molecule for surface modification and bioconjugation.

Chemical Identification and Properties

m-PEG-triethoxysilane is a polyethylene glycol (PEG) derivative containing a methoxy group at one terminus and a reactive triethoxysilane group at the other.^[1] This structure allows for the covalent attachment of the hydrophilic PEG chain to inorganic surfaces, such as glass and silica.^{[2][3][4]} It is commonly used in medical research, drug-release systems, nanotechnology, and cell culture to create biocompatible and fouling-resistant surfaces.^{[3][5]}

The physicochemical properties can vary depending on the molecular weight of the PEG chain. For a representative compound, 3-[Methoxy(polyethyleneoxy)6-9]propyltrimethoxysilane, the following properties have been reported:

Property	Value
CAS Number	65994-07-2
Molecular Formula	CH ₃ O(C ₂ H ₄ O) ₆₋₉ (CH ₂) ₃ Si(OCH ₃) ₃
Molecular Weight	459-591 g/mol
Appearance	Off-white/white solid or viscous liquid
Boiling Point	Not Available
Melting Point	-8 °C
Flash Point	88 °C
Density	1.076 g/mL
Refractive Index @ 20°C	1.403
Solubility	Soluble in water, dichloromethane, chloroform, acetonitrile

Data sourced from Gelest Inc. for 3-[Methoxy(polyethyleneoxy)6-9]propyltrimethoxysilane.[6]

Safety and Hazard Information

The hazard classification of m-PEG-triethoxysilane can vary depending on the specific product and supplier. While some safety data sheets (SDS) for higher molecular weight versions classify it as not a hazardous substance or mixture[7][8], others for similar or lower molecular weight silane PEGs indicate potential hazards. For instance, some variants are classified as combustible liquids that can cause skin and serious eye irritation, and may cause respiratory irritation.[9] One SDS for m-PEG3-triethoxysilane indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[10]

Precautionary Statements:

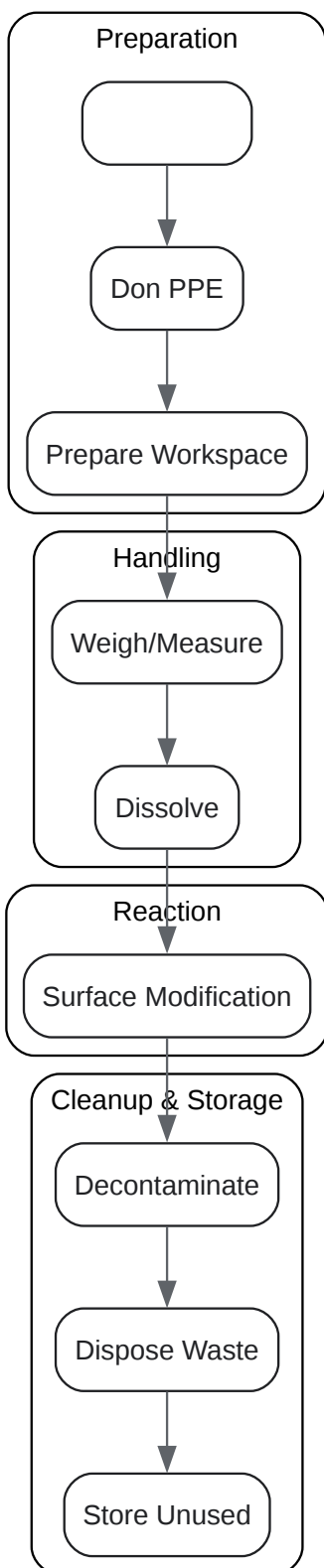
- Prevention: Wash hands thoroughly after handling.[10][11] Do not eat, drink or smoke when using this product.[10][11] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9][11] Use only outdoors or in a well-ventilated area.[9][11] Wear protective gloves, protective

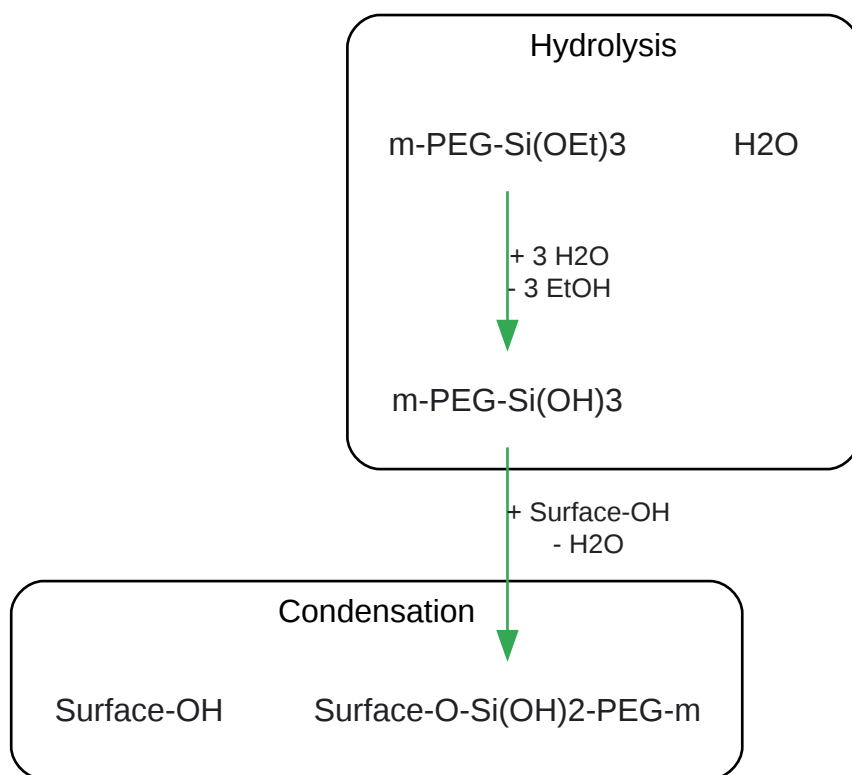
clothing, eye protection, and face protection.[11] Keep away from heat, sparks, open flames, and hot surfaces.[11][12]

- Response: If swallowed, call a poison center or doctor if you feel unwell and rinse your mouth.[10][11] If on skin, take off immediately all contaminated clothing and rinse the skin with water.[11][12] If in eyes, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and continue rinsing.[11]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[11] Store locked up.[11] It is recommended to store at -20°C, desiccated, and to avoid frequent thawing and freezing as the silane group is sensitive to moisture.[2][13]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[10][11]

Handling and Personal Protection

Proper handling of m-PEG-triethoxysilane is crucial to ensure laboratory safety. The following is a logical workflow for handling this chemical in a research environment.





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- To cite this document: BenchChem. [m-PEG-Triethoxysilane: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13727185#m-peg-triethoxysilane-safety-data-sheet-and-handling>]

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